

Essential Guide to the Safe Disposal of Sonlicromanol Hydrochloride

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Compound of Interest

Compound Name: Sonlicromanol hydrochloride

Cat. No.: B15613611

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This document provides comprehensive guidance on the proper disposal procedures for **Sonlicromanol hydrochloride**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is crucial for maintaining laboratory safety and environmental compliance.

Sonlicromanol hydrochloride, a small molecule therapeutic in development, is not classified as a hazardous substance or mixture according to available safety data sheets[1][2]. However, as with any laboratory chemical, responsible disposal is paramount. The primary directive is to manage its disposal in accordance with all applicable federal, state, and local regulations[1][2].

Summary of Key Chemical and Physical Properties

For safe handling and disposal, it is useful to be aware of the fundamental properties of **Sonlicromanol hydrochloride**.

Property	Detail
Chemical Name	(2S)-6-hydroxy-2,5,7,8-tetramethyl-N-[(3R)-piperidin-3-yl]-3,4-dihydrochromene-2-carboxamide;hydrochloride[3]
Synonyms	KH176 (hydrochloride)[1]
Molecular Formula	C19H29ClN2O3[1][3]
Molecular Weight	368.90 g/mol [1]
Appearance	Solid
Stability	Stable under recommended storage conditions[1][2]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents[1][2]

Step-by-Step Disposal Protocol

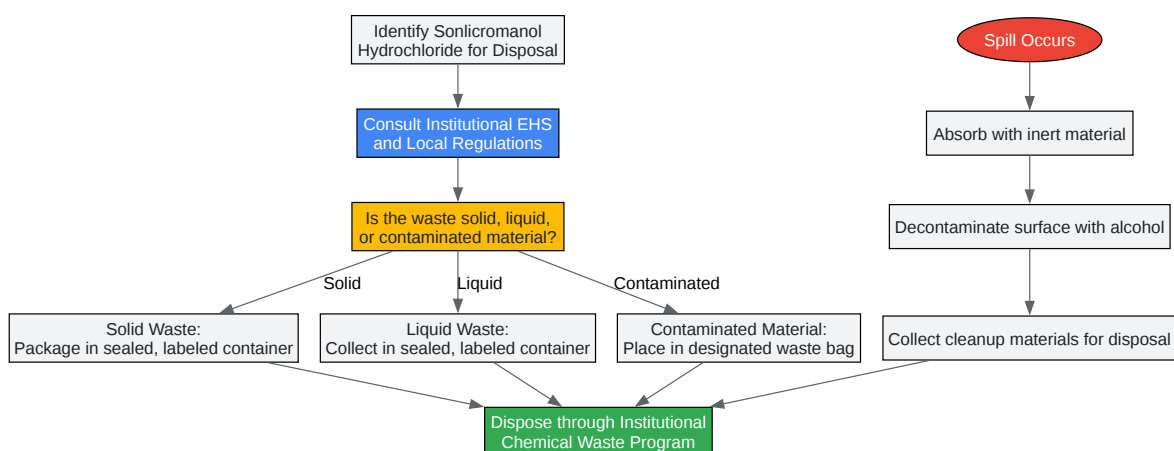
The following steps outline the recommended procedure for the disposal of **Sonlicromanol hydrochloride** and its contaminated packaging.

- **Consult Local Regulations:** Before initiating any disposal procedures, consult your institution's Environmental Health and Safety (EHS) office to ensure compliance with local, state, and federal guidelines.
- **Waste Characterization:** Although not classified as hazardous, it is best practice to treat all research chemicals as potentially hazardous waste unless explicitly stated otherwise by your EHS department.
- **Solid Waste Disposal:**
 - Collect unadulterated **Sonlicromanol hydrochloride** powder in a clearly labeled, sealed container.
 - The label should include the chemical name ("**Sonlicromanol hydrochloride**"), CAS number (2162149-24-6), and any other information required by your institution.

- Dispose of the container through your institution's chemical waste program.
- Liquid Waste Disposal (Solutions):
 - Do not discharge solutions containing **Sonlicromanol hydrochloride** down the drain unless specifically permitted by your local regulations for non-hazardous materials[1].
 - Collect waste solutions in a compatible, leak-proof container.
 - Label the container with the chemical name, concentration, and any solvents used.
 - Dispose of the liquid waste through your institution's chemical waste program.
- Contaminated Material Disposal:
 - Items such as gloves, weighing paper, and pipette tips that are contaminated with **Sonlicromanol hydrochloride** should be collected in a designated waste bag.
 - Dispose of this bag as chemical waste, following your institution's guidelines.
 - Contaminated packaging should also be disposed of in accordance with official regulations[1][2].
- Decontamination:
 - In the event of a spill, absorb the material with an inert, non-combustible absorbent material like diatomite or universal binders[1].
 - Decontaminate the affected surfaces by scrubbing with alcohol[1].
 - Collect all cleanup materials in a sealed container for disposal as chemical waste.

Experimental Workflow for Disposal

The logical workflow for the disposal of **Sonlicromanol hydrochloride** is visualized in the following diagram. This decision-making process ensures that all safety and regulatory aspects are considered.



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Caption: Disposal workflow for **Sonlicromanol hydrochloride**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. abmole.com [abmole.com]

- 3. Sonlicromanol hydrochloride | C₁₉H₂₉ClN₂O₃ | CID 72710874 - PubChem [pubchem.ncbi.nlm.nih.gov]
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